

Navigating the Safe Disposal of WM-1119: A Procedural Guide

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Compound of Interest

Compound Name: WM-1119

Cat. No.: B611812

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For researchers and drug development professionals utilizing the potent and selective KAT6A inhibitor, **WM-1119**, adherence to proper disposal protocols is paramount for laboratory safety and environmental compliance. This guide provides a clear, step-by-step framework for the safe handling and disposal of **WM-1119**, ensuring the well-being of laboratory personnel and the integrity of your research environment.

Waste Management and Disposal Protocol

The disposal of **WM-1119**, as with any chemical reagent, must be conducted in accordance with all applicable federal, state, and local environmental regulations. The following procedure is a general guideline and should be adapted to comply with the specific requirements of your institution and region.

Step 1: Personal Protective Equipment (PPE)

Before handling **WM-1119** waste, ensure you are wearing appropriate PPE, including:

- Chemical-resistant gloves (e.g., nitrile)
- Safety glasses with side shields or goggles
- A lab coat

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent accidental reactions and to ensure correct disposal.

- Solid Waste:
 - Place any solid **WM-1119** waste, contaminated consumables (e.g., weighing paper, pipette tips), and spill cleanup materials into a clearly labeled, sealed, and compatible hazardous waste container.
 - The container should be designated for "Solid Chemical Waste" and should include the full chemical name: "**WM-1119** (CAS No. 2055397-28-7)".
- Liquid Waste:
 - Solutions containing **WM-1119** should be collected in a dedicated, sealed, and properly labeled hazardous waste container.
 - The label should clearly state "Liquid Chemical Waste," the full chemical name "**WM-1119**," the CAS number "2055397-28-7," and the solvent used (e.g., DMSO).
 - Do not mix **WM-1119** waste with other incompatible chemical waste streams.

Step 3: Storage of Waste

Store hazardous waste containers in a designated, well-ventilated, and secure area away from heat, ignition sources, and incompatible materials. The storage area should have secondary containment to mitigate potential spills.

Step 4: Disposal

Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Never dispose of **WM-1119** down the drain or in regular trash.

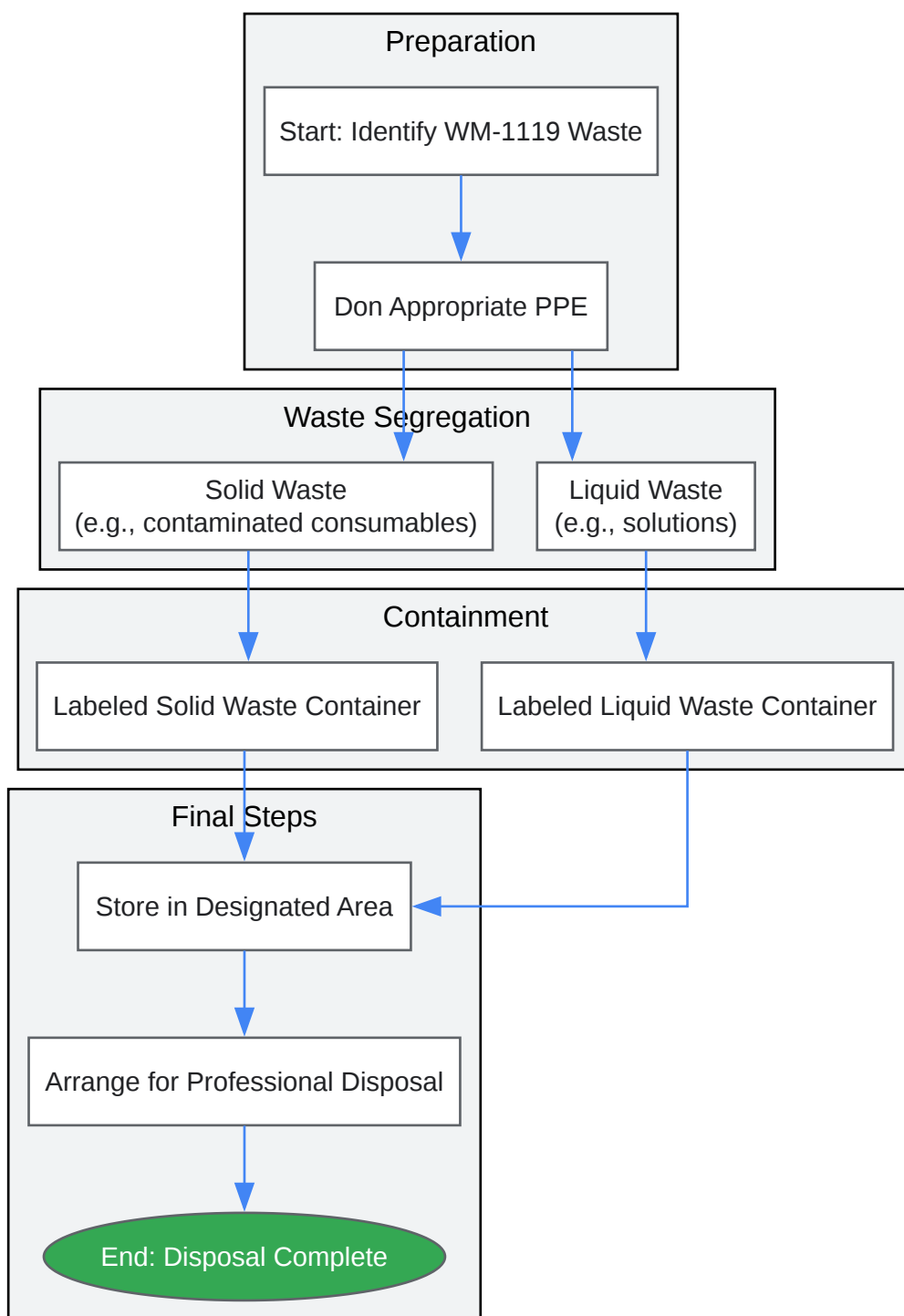
Quantitative Data Summary

For safe handling and storage, refer to the following quantitative information for **WM-1119**.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₃ F ₂ N ₃ O ₃ S	[1]
Molecular Weight	389.4 g/mol	[1]
Purity	≥98%	
Storage Temperature (Stock Solution)	-20°C for 1 year; -80°C for 2 years	[2]
Shipping Temperature	Room temperature	[1]

Experimental Workflow: Disposal Procedure

The following diagram illustrates the logical flow of the **WM-1119** disposal procedure.



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WM-1119 Disposal Workflow

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References

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